

# 2-Methoxy-2-phenylethanol safety and hazards

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## Compound of Interest

Compound Name: **2-Methoxy-2-phenylethanol**

Cat. No.: **B1584293**

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An In-depth Technical Guide to the Safety and Hazards of **2-Methoxy-2-phenylethanol**

## Foreword for the Modern Researcher

In contemporary drug discovery and chemical synthesis, a profound understanding of a reagent's safety profile is not merely a regulatory formality but a cornerstone of scientific excellence and ethical laboratory practice. **2-Methoxy-2-phenylethanol**, a chiral alcohol utilized in asymmetric synthesis, presents a case study in the necessity of rigorous hazard assessment. This guide moves beyond a simple recitation of material safety data sheet (MSDS) information. It is designed to provide senior researchers, scientists, and drug development professionals with a synthesized, in-depth perspective on the known and unknown risks associated with this compound. Our objective is to explain the causality behind safety protocols, empowering you to conduct a more informed risk assessment and foster a culture of safety within your laboratory.

## Section 1: Chemical Identity and Physicochemical Properties

**2-Methoxy-2-phenylethanol** (CAS: 2979-22-8) is a colorless liquid organic compound.<sup>[1]</sup> Its utility in research, particularly as a chiral building block, stems from its dual functional groups—a hydroxyl and a methoxy group—attached to a stereocenter.<sup>[2]</sup> A comprehensive understanding of its physical properties is the first step in a robust risk assessment, as these characteristics dictate its behavior in the laboratory environment, influencing factors from evaporation rates to storage requirements.

Table 1: Physicochemical Properties of **2-Methoxy-2-phenylethanol**

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	[3][4]
Molecular Weight	152.19 g/mol	[4]
CAS Number	2979-22-8 (Racemate)	[5]
66051-01-2 ((S)-(+)-enantiomer)	[4][6]	
17628-72-7 ((R)-(-)-enantiomer)	[1]	
Appearance	Colorless liquid	[1]
Boiling Point	237-239.9 °C at 760 mmHg	[3][5]
Density	~1.06 g/mL at 25 °C	[5]
Flash Point	97.8 - 98 °C (208.4 °F) - closed cup	[3][6]
Refractive Index	~1.519 - 1.522 (n <sub>20/D</sub> )	[3]
Water Solubility	Soluble	[7]
Storage Temperature	Room Temperature; Sealed in dry	[5][7]

Note: Properties are generally consistent across racemic and enantiopure forms.

The relatively high boiling point suggests low volatility at standard temperature and pressure, but the primary concern is its classification as a combustible liquid, with a flash point just below 100°C.[6][8] This necessitates careful management of ignition sources, a topic further explored in Section 6.

## Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. For **2-Methoxy-2-phenylethanol**, the classification indicates multiple acute hazards.<sup>[4]</sup> It is crucial to note that while one supplier's safety data sheet for the (R)-(-)-enantiomer did not list it as hazardous under OSHA's 2012 standard, multiple other sources, including aggregated notifications to the European Chemicals Agency (ECHA), classify the compound as hazardous.<sup>[1][4]</sup> In the interest of ensuring the highest level of safety, it is prudent to adhere to the more stringent classification.

Table 2: GHS Classification for **2-Methoxy-2-phenylethanol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation

(Source: Aggregated data from PubChem, Sigma-Aldrich)<sup>[4][6]</sup>  
<sup>[8]</sup>

These classifications mandate specific handling protocols. The "Harmful" designation (Category 4) for acute toxicity across oral, dermal, and inhalation routes signifies that exposure can lead to significant health effects, while the irritation warnings necessitate robust personal protective equipment (PPE) to prevent contact.

## Section 3: Toxicological Profile: Evaluating the Knowns and Unknowns

While the GHS classification provides a clear warning of acute effects, a deeper dive into the toxicological data reveals significant gaps. For many specialty research chemicals, comprehensive toxicological studies, particularly regarding chronic exposure, are often unavailable.

**Acute Toxicity:** The H-statements (H302, H312, H332) are based on data indicating that short-term exposure via swallowing, skin contact, or inhalation can cause adverse health effects.<sup>[4]</sup> The primary mechanism of action is likely local irritation and systemic effects following absorption.

**Irritation:** The classification as a skin and eye irritant (H315, H319) is straightforward.<sup>[4]</sup> Direct contact can cause inflammation, redness, and pain. The potential for respiratory irritation (H335) means that inhalation of vapors or aerosols can lead to discomfort and inflammation of the respiratory tract.<sup>[4]</sup>

**Chronic Toxicity, Carcinogenicity, and Mutagenicity:** A critical finding is the lack of comprehensive long-term toxicity data. A safety data sheet for the (R)-enantiomer explicitly states, "The toxicological properties have not been fully investigated."<sup>[1]</sup> No information was found classifying **2-Methoxy-2-phenylethanol** as a carcinogen or mutagen.<sup>[1]</sup> This absence of data does not equate to an absence of risk. For novel or sparsely studied compounds, a precautionary principle is the most scientifically sound approach. Researchers should handle this compound as if it could have potential long-term effects, minimizing exposure at all times.

## Section 4: Exposure Controls and Personal Protection

Given the known acute hazards and the unknown long-term risks, a multi-layered approach to exposure control is required. This follows the established "Hierarchy of Controls," which prioritizes engineering and administrative controls over sole reliance on PPE.

### Hierarchy of Controls for 2-Methoxy-2-phenylethanol

Elimination  
(Not Feasible for Research Use)

Substitution  
(Use a less hazardous alternative if possible)

Engineering Controls  
(e.g., Fume Hood)

Administrative Controls  
(e.g., SOPs, Training)

Personal Protective Equipment  
(Gloves, Goggles, Lab Coat)

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Caption: Hierarchy of controls, prioritizing the most effective measures.

**Engineering Controls:** The single most effective engineering control is the mandatory use of a certified chemical fume hood for all manipulations of **2-Methoxy-2-phenylethanol**. This contains vapors and aerosols at the source, protecting the user from inhalation exposure.

**Administrative Controls:**

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.

- Training: Ensure all personnel are trained on the specific hazards outlined in this guide and the corresponding SOPs.
- Access Control: Limit access to areas where the chemical is stored and used to authorized personnel only.

**Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with the controls above.

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be used if there is a risk of splashing.[\[9\]](#)
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile) inspected before use. Dispose of contaminated gloves properly after use.[\[9\]](#)
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: If engineering controls fail or for emergency response, use a respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.[\[6\]](#)

## Section 5: Handling, Storage, and Spill Management

Proper handling and storage are critical for preventing accidental exposure and incidents.

### Protocol 1: Safe Laboratory Handling

- Preparation: Before starting, ensure a chemical fume hood is operational. Clear the workspace of unnecessary items. Have a spill kit readily accessible.
- PPE Donning: Put on all required PPE as described in Section 4.
- Chemical Transport: Transport the chemical in a secondary container to and from the storage area.
- Aliquoting/Weighing: Perform all transfers, aliquotting, and weighing of the liquid inside the chemical fume hood.

- Reaction Setup: Keep all reaction vessels containing **2-Methoxy-2-phenylethanol** within the fume hood.
- Waste Disposal: Dispose of all contaminated materials (gloves, pipette tips, etc.) in a properly labeled hazardous waste container.
- Decontamination: After use, decontaminate the work surface within the fume hood.
- PPE Doffing: Remove PPE in the correct order to avoid self-contamination, washing hands thoroughly afterward.

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[5\]](#) It should be stored in a cabinet designated for combustible liquids, away from heat, sparks, open flames, and strong oxidizing agents.[\[10\]](#)

#### Protocol 2: Emergency Response to Spills

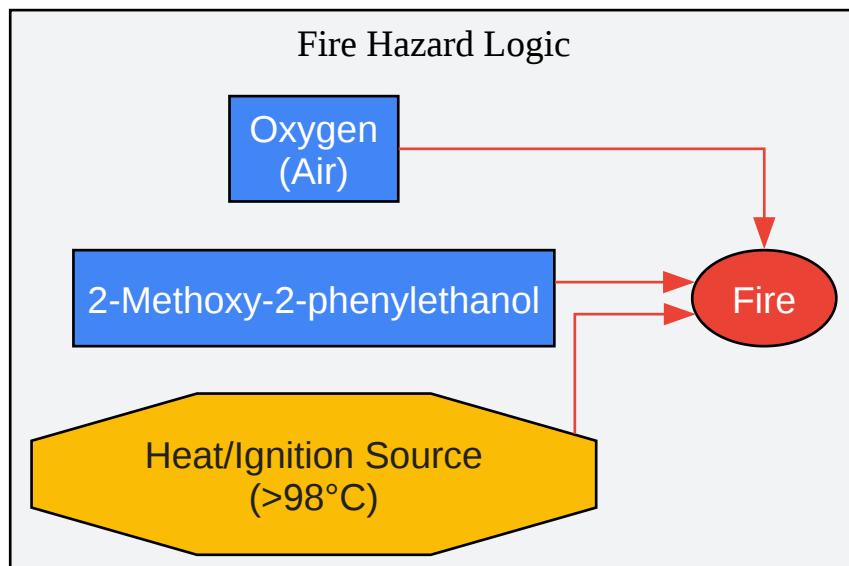
- Evacuation: Immediately evacuate all non-essential personnel from the spill area.
- Ventilation: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Control Ignition Sources: Remove all sources of ignition from the area.[\[11\]](#)
- Containment: Wearing appropriate PPE, contain the spill using an absorbent material like vermiculite, dry sand, or a commercial sorbent.[\[11\]](#)
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the laboratory supervisor and environmental health and safety office, as required by institutional policy.

## Section 6: Fire and Explosion Hazards

**2-Methoxy-2-phenylethanol** is a combustible liquid with a flash point of approximately 98°C.

[6] While not classified as flammable, it will burn if heated to its flash point and exposed to an ignition source.

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. Avoid using a direct stream of water, as it may spread the fire.
- **Firefighting Procedures:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[1]
- **Hazardous Combustion Products:** Combustion may produce carbon monoxide and carbon dioxide.



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Caption: The fire triangle as it applies to **2-Methoxy-2-phenylethanol**.

## Section 7: Ecological Information

Detailed ecotoxicity data for **2-Methoxy-2-phenylethanol** is sparse. One safety data sheet notes that persistence in the environment is unlikely and that it will likely be mobile due to its volatility.[1] However, it also carries the general warning, "Do not empty into drains." [1] Without specific data on aquatic toxicity (e.g., LC50 for fish or daphnia), any release to the environment

should be considered potentially harmful. All waste must be disposed of through official hazardous waste channels.

## Section 8: Regulatory Information

- Occupational Exposure Limits (OELs): No specific OELs (e.g., from OSHA or ACGIH) have been established for **2-Methoxy-2-phenylethanol**.<sup>[1][9]</sup> This reinforces the need for stringent engineering controls and work practices to keep exposure As Low As Reasonably Achievable (ALARA).
- Transportation: Not typically regulated as a hazardous material for transport, but regulations may vary.
- Waste Disposal: Must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

## Conclusion: A Commitment to Proactive Safety

The safe use of **2-Methoxy-2-phenylethanol** in a research setting is predicated on a clear-eyed assessment of its known acute hazards and a cautious respect for its unknown chronic effects. The data compels a handling philosophy rooted in the precautionary principle: minimize all routes of exposure through the consistent application of engineering controls, administrative protocols, and personal protective equipment. By understanding the causality behind these safety measures, from the compound's combustible nature to its irritant and toxic properties, researchers can not only protect themselves but also uphold the highest standards of scientific integrity and laboratory safety.

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